

Platinum(II) Octaethylporphyrin (PtOEP): A Technical Guide

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Compound of Interest

Compound Name: PtOEP

Cat. No.: B3123750

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Introduction

Platinum(II) octaethylporphyrin (**PtOEP**) is a versatile organometallic compound renowned for its unique photophysical properties and broad range of applications. This technical guide provides an in-depth overview of the chemical structure, properties, and key applications of **PtOEP**, with a focus on quantitative data and detailed experimental methodologies.

Chemical Structure and Core Properties

PtOEP consists of a central platinum(II) ion coordinated to the four nitrogen atoms of an octaethylporphyrin macrocycle. This structure imparts significant stability and unique electronic properties to the molecule.

Table 1: Core Properties of **PtOEP**

Property	Value	Reference
Chemical Formula	C ₃₆ H ₄₄ N ₄ Pt	[1][2][3][4][5]
Molecular Weight	727.84 g/mol	[3][4][6][7]
CAS Number	31248-39-2	[1][2][3][6]
Appearance	Red or purple solid	[2][6]
Melting Point	> 250 °C	[2]

Photophysical Properties

The photophysical properties of **PtOEP** are central to its applications. Upon absorption of light, it can undergo intersystem crossing to a long-lived triplet state, leading to strong phosphorescence. These properties are sensitive to the local environment, particularly the presence of oxygen.

Table 2: Photophysical Properties of **PtOEP**

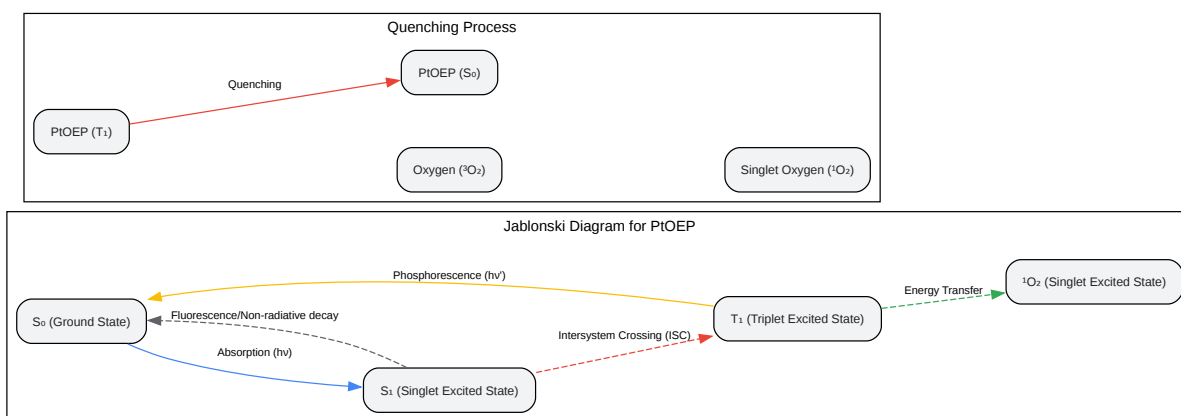
Property	Value	Conditions	Reference
Absorption Maxima (Soret Band)	~380 nm	In solution	[7]
Absorption Maxima (Q-Bands)	~501 nm, ~533 nm	In solution	[7]
Phosphorescence Emission Maximum	~645-660 nm	Deaerated solution/film	[3][4]
Phosphorescence Quantum Yield	~35-50%	Deaerated solution	[3][8]
Phosphorescence Lifetime (τ_0)	~75-110 μ s	Deaerated solution/solid matrix	[3]

Key Applications and Mechanisms

PtOEP's distinct properties make it a valuable tool in various scientific and biomedical fields.

Oxygen Sensing

The phosphorescence of **PtOEP** is efficiently quenched by molecular oxygen. This phenomenon forms the basis of highly sensitive optical oxygen sensors. The relationship between phosphorescence intensity and oxygen concentration is described by the Stern-Volmer equation.



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Caption: Jablonski diagram illustrating the photophysical processes of **PtOEP**, including oxygen quenching.

The Stern-Volmer relationship is given by:

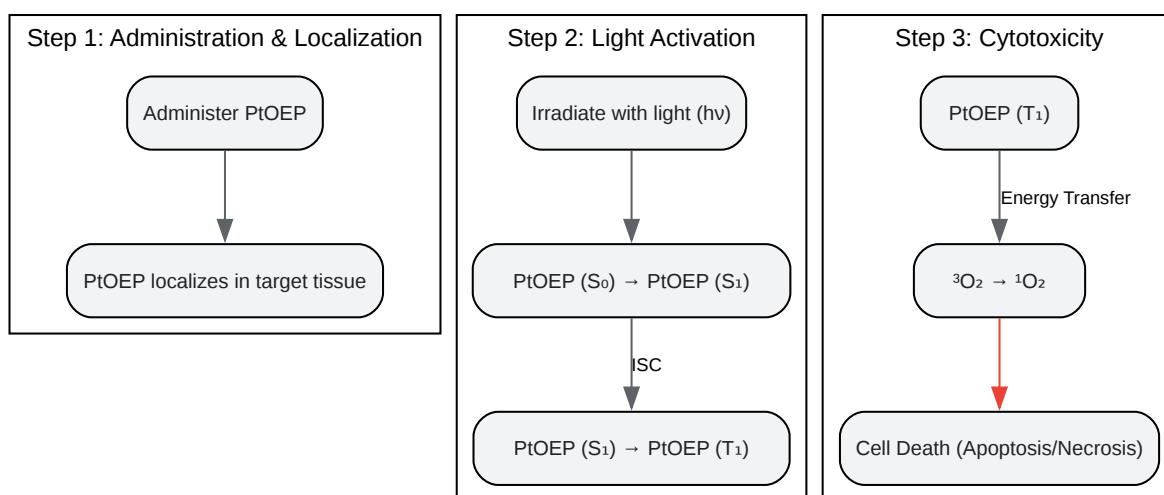
$$I_0 / I = 1 + K_{sv} [O_2]$$

Where:

- I_0 is the phosphorescence intensity in the absence of oxygen.
- I is the phosphorescence intensity in the presence of oxygen.
- K_{sv} is the Stern-Volmer constant.
- $[O_2]$ is the oxygen concentration.

Photodynamic Therapy (PDT)

In photodynamic therapy, a photosensitizer like **PtOEP** is administered and accumulates in target tissue, such as a tumor.[9] Upon irradiation with light of a specific wavelength, the photosensitizer is excited and transfers its energy to molecular oxygen, generating highly reactive singlet oxygen (1O_2).[9] This singlet oxygen is cytotoxic and can induce cell death in the targeted tissue.[9]



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Caption: Simplified workflow of Photodynamic Therapy (PDT) using **PtOEP** as a photosensitizer.

Experimental Protocols

Synthesis of PtOEP Crystalline Aggregates

This protocol describes a method for the controlled synthesis of **PtOEP** crystalline aggregates using ionic liquids.

Materials:

- Platinum octaethylporphyrin (**PtOEP**)
- Chloroform
- Ionic Liquid (e.g., [BMIM]BF₄)
- Methanol
- Distilled water

Procedure:

- Prepare a chloroform solution of **PtOEP** (e.g., 2 mg/mL).
- Slowly inject the **PtOEP** solution into the ionic liquid (e.g., a 1:1 volume ratio).
- Store the mixed solution at room temperature for 24 hours to allow for crystal formation.
- Recover the final product by centrifugation.
- Wash the product several times with a mixture of distilled water and methanol to remove residual ionic liquid and solvent.[\[10\]](#)

Preparation of an Optical Oxygen Sensing Film

This protocol outlines the fabrication of a **PtOEP**-based oxygen sensing film.

Materials:

- **PtOEP**

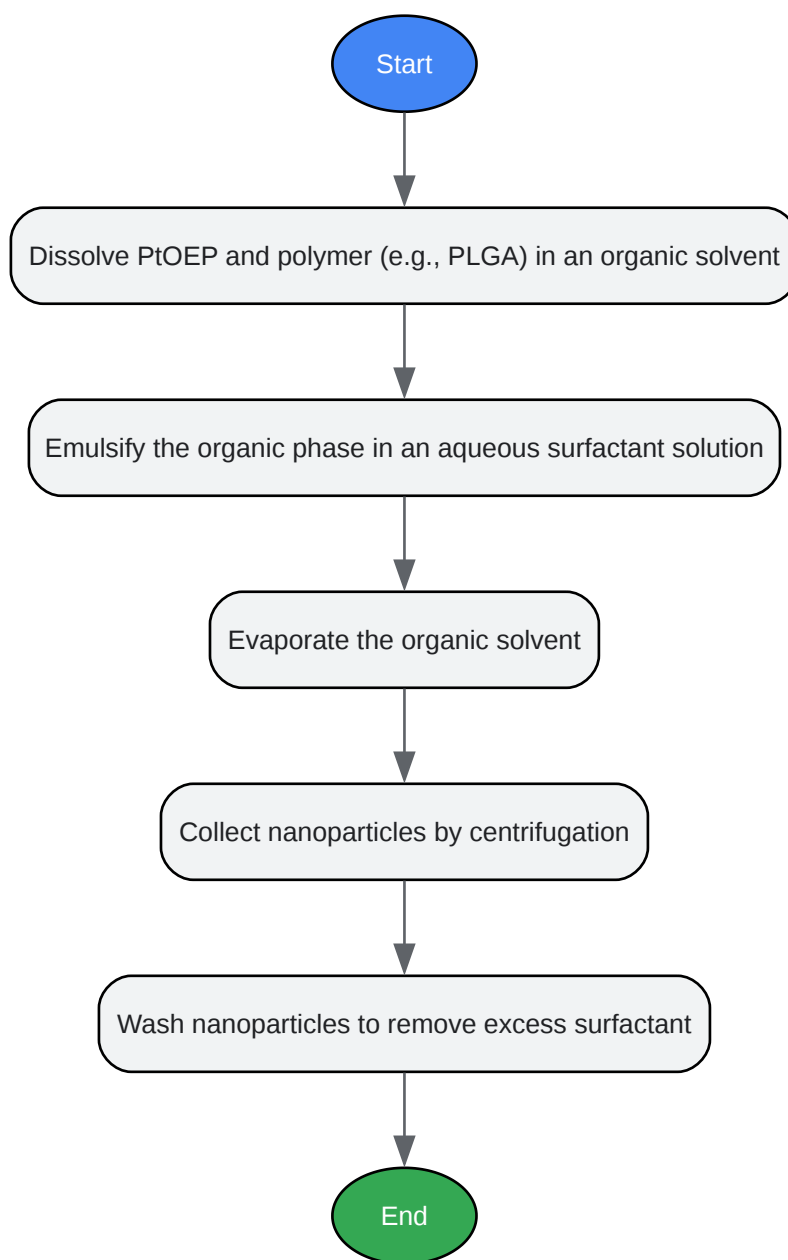
- Polymer matrix (e.g., Polystyrene (PS) or Polydimethylsiloxane (PDMS))
- Solvent (e.g., Toluene for PS)

Procedure:

- Dissolve the polymer and **PtOEP** in the appropriate solvent to achieve the desired concentrations.
- The solution can then be used to create a thin film by methods such as spin-coating or drop-casting onto a substrate.
- Allow the solvent to evaporate completely, leaving a solid-state sensing film. The film can be integrated into various devices for oxygen measurement.[8]

Preparation of PtOEP-loaded Nanoparticles for Bioimaging

This protocol describes the encapsulation of **PtOEP** into polymeric nanoparticles for applications in biological imaging.



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Caption: General workflow for the preparation of **PtOEP**-loaded polymeric nanoparticles.

Materials:

- **PtOEP**
- A biocompatible polymer (e.g., PLGA)

- An organic solvent (e.g., dichloromethane)
- An aqueous solution with a surfactant (e.g., Kolliphor EL)

Procedure:

- Dissolve **PtOEP** and the polymer in the organic solvent.
- This organic phase is then emulsified in the aqueous surfactant solution, often using sonication, to form nanoparticles.
- The organic solvent is subsequently removed by evaporation.
- The resulting nanoparticles encapsulating **PtOEP** can be collected and purified for in-vitro or in-vivo studies.[11]

Conclusion

PtOEP is a powerful molecular tool with a well-established foundation in chemistry and physics. Its utility in oxygen sensing and photodynamic therapy continues to drive research and development. The methodologies and data presented in this guide offer a comprehensive resource for professionals seeking to leverage the unique capabilities of this remarkable compound.

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